

tiadinil nursery box application in rice cultivation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tiadinil

CAS No.: 223580-51-6

Cat. No.: S003940

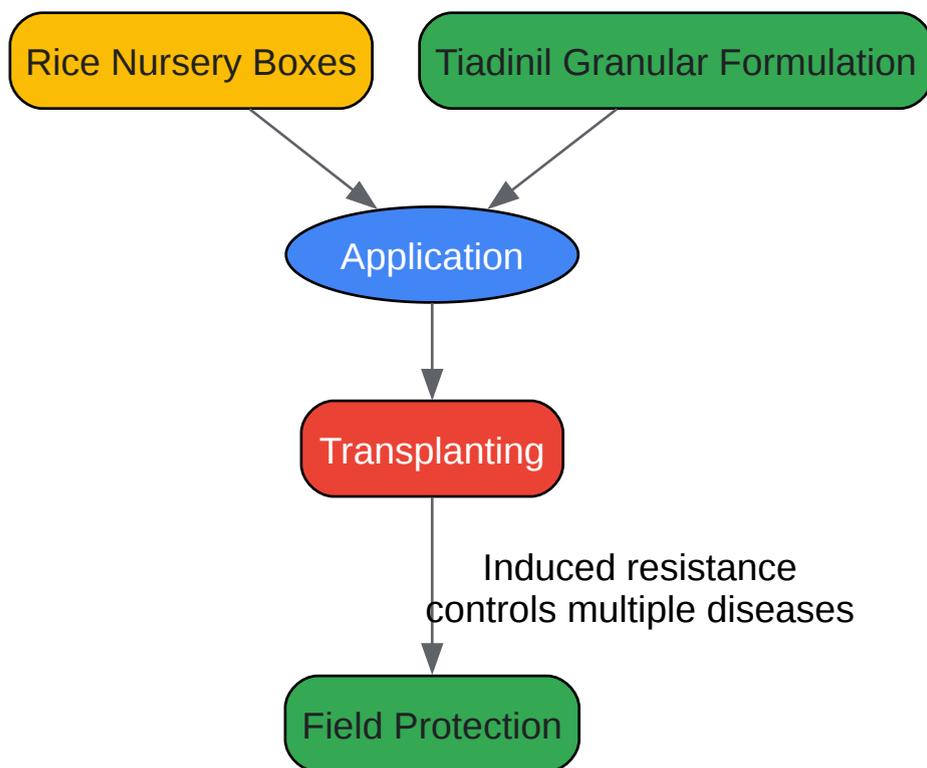
[Get Quote](#)

Active Ingredient and General Use

Tiadinil is a systemic fungicide with a unique mode of action as a **plant activator**. It induces the plant's own defense mechanisms against pathogens, offering protection against rice blast and some bacterial diseases [1]. It is suitable for application in rice nursery boxes and as an into-water application [1].

Application Method and Protocol

The most specific application method found in the search results is the "**one-shot application**" in nursery boxes as part of integrated rice health management programs [2]. The general workflow for this method is illustrated below:



[Click to download full resolution via product page](#)

A key advantage of this method is that **no further chemical applications before and after the heading stage of rice may be needed** to control diseases on rice panicles, helping to reduce overall chemical use [2].

Efficacy and Disease Control

Tiadinil is noted for controlling multiple diseases, forming part of a broader pest management strategy. The following table summarizes its documented uses:

Target Disease	Pathogen	Reported Efficacy/Use
Rice Blast	<i>Magnaporthe oryzae</i>	Excellent activity against rice blast [1].
Bacterial Grain Rot (BGR)	<i>Burkholderia glumae</i>	Included in control strategies for BGR [2].
Bacterial Leaf Blight	<i>Xanthomonas oryzae</i> pv. <i>oryzae</i>	Included in rice health management programs [2].

Target Disease	Pathogen	Reported Efficacy/Use
Leaf Sheath Blight	<i>Rhizoctonia solani</i>	Included in rice health management programs [2].

Information Gaps and Next Steps

The search results confirm **tiadinil**'s use in rice nursery boxes but lack the granular detail required for complete application notes. Key information gaps include:

- Exact application rates (e.g., grams per nursery box or per unit area)
- Detailed timing within the seedling growth stage
- Full data on efficacy against each specific disease
- Comprehensive results on plant health and yield impacts

For the detailed experimental protocols and quantitative data you require, I suggest these steps:

- **Consult Primary Literature:** Search specialized scientific databases like Google Scholar, PubMed, and Web of Science using keywords like "**tiadinil** nursery box dosage", "**tiadinil** efficacy trial rice", and "plant activator resistance induction".
- **Check Manufacturer Resources:** The original developer, **Nihon Nohyaku Co., Ltd.**, may provide technical brochures and data sheets with the precise information you need.
- **Review Patent Documents:** The patent for **tiadinil** (possibly WO2017104592, mentioned in one search result) often contains detailed examples of application methods and efficacy data [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Development of a novel plant activator for rice diseases, tiadinil [jstage.jst.go.jp]
2. BGRcast: A Disease Forecast Model to Support Decision ... [pmc.ncbi.nlm.nih.gov]
3. Mixtures and use comprising benzpyrimoxan ... [patents.google.com]

To cite this document: Smolecule. [tiadinil nursery box application in rice cultivation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b003940#tiadinil-nursery-box-application-in-rice-cultivation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com